

# A Comparative Guide to Competitive ELISA Kits for Canine C-Peptide Validation

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: C-Peptide, dog

Cat. No.: B612701

[Get Quote](#)

For researchers, scientists, and drug development professionals engaged in canine diabetes and metabolic disease research, the accurate measurement of C-peptide is crucial for assessing pancreatic beta-cell function. This guide provides a detailed comparison of commercially available competitive ELISA kits for canine C-peptide, offering a comprehensive overview of their performance characteristics, experimental protocols, and a look at alternative measurement methodologies.

## Performance Comparison of Canine C-Peptide Competitive ELISA Kits

The selection of an appropriate ELISA kit is paramount for obtaining reliable and reproducible data. Below is a summary of key performance metrics for several commercially available kits.

Manufacturer	Kit Catalog No.	Sensitivity	Detection Range	Intra-Assay CV (%)	Inter-Assay CV (%)	Sample Type
Sigma-Aldrich / Merck Millipore	EZCCP-47K	0.24 ng/mL	0.2 - 10 ng/mL	<10% <a href="#">[1]</a> <a href="#">[2]</a>	<15% <a href="#">[1]</a> <a href="#">[2]</a>	Serum, Plasma <a href="#">[3]</a>
Assay Genie	CNEB0091	0.069 ng/mL <a href="#">[4]</a>	0.156 - 10 ng/mL <a href="#">[4]</a>	Provided with kit <a href="#">[4]</a>	Provided with kit <a href="#">[4]</a>	Serum, Plasma, Lysate <a href="#">[4]</a>
Assay Genie	CNDL00013	Not Specified	Not Specified	<10% <a href="#">[5]</a>	<12% <a href="#">[5]</a>	Serum, Plasma, Cell Culture Supernatants <a href="#">[5]</a>
Antibodies.com	A82419	<0.061 ng/mL <a href="#">[6]</a>	0.156 - 10 ng/mL <a href="#">[6]</a>	<10% <a href="#">[6]</a>	<12% <a href="#">[6]</a>	Serum, Plasma, Tissue Homogenates, Cell Lysates, Cell Culture Supernatants <a href="#">[6]</a>
ELK Biotechnology	Not Specified	0.13 ng/mL <a href="#">[7]</a>	0.32 - 20 ng/mL <a href="#">[7]</a>	<8% <a href="#">[7]</a>	<10% <a href="#">[7]</a>	Serum, Plasma, Tissue Homogenates, Cell Lysates, Cell Culture

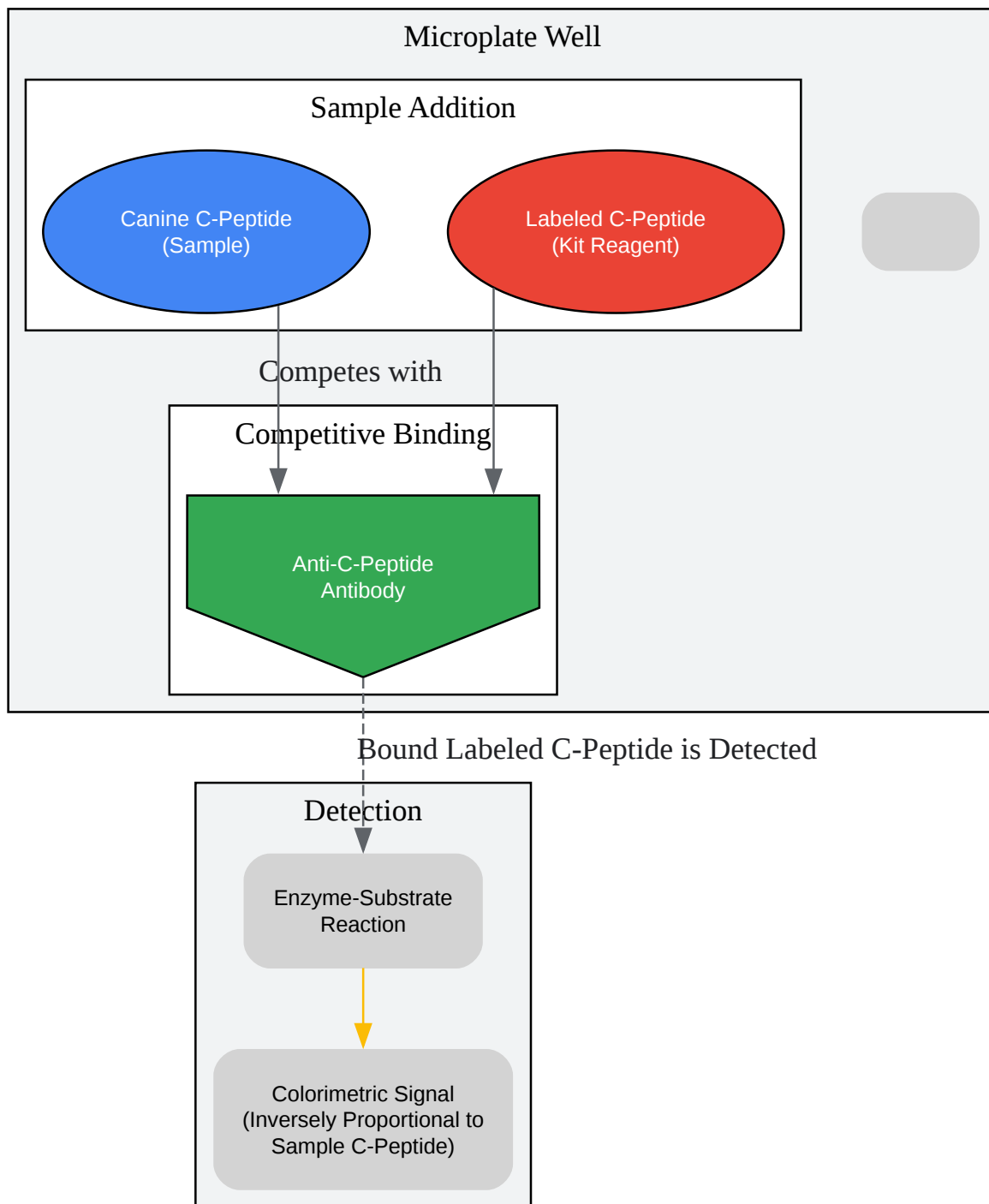
						Supernatants[7]
						Serum, Plasma, Tissue Homogenates, Cell Lysates, Cell Culture Supernatants[8]
Cloud-Clone Corp.	CEA447Ca	Not Specified	98.77 - 8,000 pg/mL[8]	Not Specified	Not Specified	
						Serum, Plasma, Tissue Homogenates, Cell Lysates, Cell Culture Supernatants
St John's Laboratory	STJE0007 564	0.061 ng/mL	0.156 - 10 ng/mL	Not Specified	Not Specified	

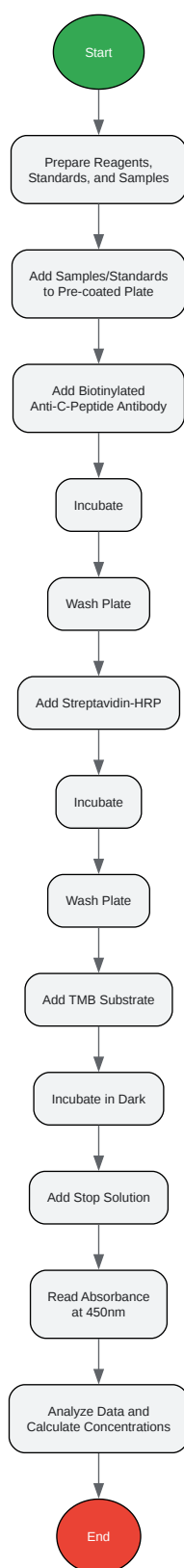
## Experimental Principles and Protocols

Understanding the underlying principles and specific protocols of each kit is essential for successful experimental execution and data interpretation.

### Principle of Competitive ELISA

Competitive ELISA is a common method for quantifying antigens, such as C-peptide. In this assay, the C-peptide in the sample competes with a labeled (e.g., biotinylated) C-peptide for a limited number of primary antibody binding sites. The amount of labeled C-peptide bound to the antibody is inversely proportional to the amount of C-peptide in the sample.





[Click to download full resolution via product page](#)

**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. MilliporeSigma Canine C-peptide ELISA 96 Wells/Strip Plate | Buy Online | MilliporeSigma™ | Fisher Scientific [fishersci.com]
- 2. Canine C-peptide ELISA | EZCCP-47K [merckmillipore.com]
- 3. sigmaaldrich.com [sigmaaldrich.com]
- 4. assaygenie.com [assaygenie.com]
- 5. assaygenie.com [assaygenie.com]
- 6. Canine C-Peptide ELISA Kit (A82419) [antibodies.com]
- 7. Dog CP(C-Peptide) ELISA Kit [elkbiotech.com]
- 8. cloud-clone.com [cloud-clone.com]
- To cite this document: BenchChem. [A Comparative Guide to Competitive ELISA Kits for Canine C-Peptide Validation]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b612701#validation-of-a-competitive-elisa-for-canine-c-peptide]

---

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)